

1-Cyclopentylpiperazine Hydrochloride: Comprehensive Technical Guide and CAS Registry Analysis

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Compound of Interest

Compound Name: 1-Cyclopentylpiperazine
hydrochloride

Cat. No.: B13848739

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Executive Summary

1-Cyclopentylpiperazine is a highly versatile cyclic diamine building block utilized extensively in medicinal chemistry, particularly in the development of therapeutics targeting neurological disorders[1]. A frequent point of friction in chemical procurement and database management is the differentiation of its various salt forms. This whitepaper definitively resolves the CAS registry lookup for **1-cyclopentylpiperazine hydrochloride**, detailing its exact chemical identity, self-validating manufacturing protocols, and downstream applications in neuropharmacology.

Chemical Identity & CAS Registry Resolution

When sourcing 1-cyclopentylpiperazine, researchers must distinguish between the free base and its hydrochloride salts. These forms differ significantly in solubility, stability, and stoichiometric weight, which directly impacts formulation dosing and synthetic yield calculations.

The monohydrochloride salt is specifically cataloged under CAS 1215167-70-6[2].

Table 1: Physicochemical Profiling of 1-Cyclopentylpiperazine Forms

Compound Form	CAS Number	Molecular Formula	Molecular Weight	Physical State	Primary Use Case
Free Base	21043-40-3[3]	C ₉ H ₁₈ N ₂	154.26 g/mol	Pale yellow oil/gel	Direct nucleophilic reagent in anhydrous synthesis
Monohydrochloride	1215167-70-6[2]	C ₉ H ₁₈ N ₂ · HCl	190.71 g/mol	White solid	Standardized, stable building block for drug screening
Dihydrochloride	131269-35-7[4]	C ₉ H ₁₈ N ₂ · 2HCl	227.17 g/mol	White crystalline solid	Highly water-soluble aqueous formulations

Pharmacological Significance & Drug Development

1-Cyclopentylpiperazine is a privileged scaffold in the design of central nervous system (CNS) therapeutics and endocrine modulators.

- Histamine H₃ Receptor Antagonists/Inverse Agonists:** The cyclopentylpiperazine moiety is a critical structural determinant in a new class of imidazole-free H₃ receptor antagonists[5]. For example, derivatives of this scaffold were instrumental in the discovery of LML134, a clinical candidate developed for the treatment of excessive sleep disorders such as narcolepsy[6]. The basic piperazine nitrogen interacts with the conserved aspartate residue (Asp3.32) in the H₃ receptor binding pocket, while the lipophilic cyclopentyl group occupies the adjacent hydrophobic sub-pocket.

- Estrogen Receptor Modulators: The compound is also employed to prepare a series of selective estrogen receptor modulators (SERMs), where the cyclic amine tail dictates the compound's tissue-specific agonist/antagonist profile[7].



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Mechanistic pathway of 1-Cyclopentylpiperazine-derived H3 receptor inverse agonists.

Self-Validating Synthetic Methodology

To synthesize the monohydrochloride salt (CAS 1215167-70-6) with high purity, a controlled reductive amination followed by precise salt formation is required. The following protocol is designed with built-in causality to prevent common failure modes.

Protocol: Synthesis of 1-Cyclopentylpiperazine Monohydrochloride

Step 1: Imine Formation & Reduction

- Action: Dissolve 1.0 equivalent of cyclopentanone and 3.0 equivalents of anhydrous piperazine in 1,2-dichloroethane (DCE). Cool to 0°C and add 1.5 equivalents of Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) portion-wise.
- Causality: A large molar excess of piperazine is critical to statistically suppress the formation of the unwanted 1,4-dicyclopentylpiperazine byproduct. $\text{NaBH}(\text{OAc})_3$ is chosen over NaBH_4 because it is mild enough to selectively reduce the intermediate iminium ion without reducing the unreacted cyclopentanone into cyclopentanol.

Step 2: Aqueous Workup & Extraction

- Action: Quench the reaction with 1N NaOH until the aqueous layer reaches pH > 12, then extract with dichloromethane (DCM).

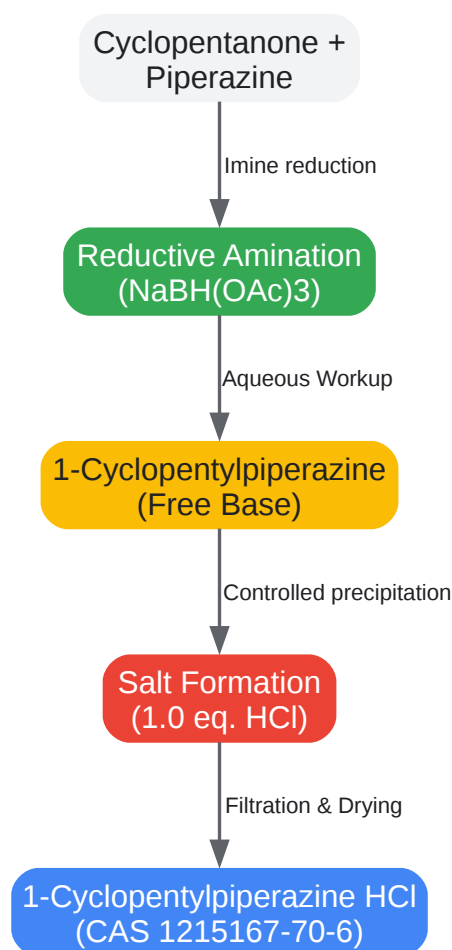
- Causality: The high pH ensures both basic nitrogens of the piperazine ring are fully deprotonated, driving the free base (CAS 21043-40-3) exclusively into the organic phase while borate salts wash into the aqueous layer.

Step 3: Controlled Salt Formation

- Action: Concentrate the organic layer, dissolve the resulting oil in anhydrous ethanol, and cool to 0°C. Dropwise add exactly 1.0 equivalent of ethereal HCl.
- Causality: Strict stoichiometric control (1.0 eq) and low temperature prevent the protonation of the second, less basic nitrogen, ensuring the selective precipitation of the monohydrochloride (CAS 1215167-70-6) rather than the dihydrochloride (CAS 131269-35-7).

Step 4: Isolation

- Action: Filter the white precipitate, wash with cold diethyl ether, and dry under vacuum at 40°C.



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Self-validating synthetic workflow for 1-Cyclopentylpiperazine monohydrochloride.

Analytical Characterization & Quality Control

To validate the integrity of the synthesized monohydrochloride, standard UV-based analytical methods are insufficient. The following protocol must be employed:

- RP-HPLC Analysis:
 - Conditions: C18 column, gradient elution using Water/Acetonitrile with 0.1% Trifluoroacetic acid (TFA).
 - Detection: Charged Aerosol Detection (CAD) or Evaporative Light Scattering Detector (ELSD).

- Causality: Because 1-cyclopentylpiperazine lacks an extended conjugated pi-system, it has negligible UV absorbance above 210 nm. Relying on standard UV detectors (e.g., 254 nm) will result in false-positive purity readings by failing to detect the active compound or its non-chromophoric impurities. CAD or ELSD ensures universal detection of all non-volatile analytes.
- ^1H NMR (D_2O): The presence of the monohydrochloride can be confirmed by integrating the broad exchangeable proton signals and observing the characteristic downfield shift of the piperazine ring protons compared to the free base, confirming successful protonation at a single nitrogen site.

References

- CAS No : 21043-40-3 | Product Name : 1-Cyclopentylpiperazine Source: Pharmaffiliates [3](#)
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- 1-CYCLOPENTYLPIPERAZINE HCL (CAS 1215167-70-6) Source: Fluorochem [2](#)
- 1-Cyclopentylpiperazine | 21043-40-3 Source: ChemicalBook [5](#)
- 131269-35-7 | 1-Cyclopentylpiperazine dihydrochloride Source: ChemScene [4](#)
- The Discovery of LML134, a Histamine H3 Receptor Inverse Agonist for the Clinical Treatment of Excessive Sleep Disorders Source: ResearchGate (ChemMedChem) [6](#)

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